

Standard Operating Procedure: Disposal of JWH 369

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Compound of Interest

Compound Name: JWH 369

Cat. No.: B117963

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Disclaimer: This document provides guidance on the proper disposal of **JWH 369** based on general principles of laboratory safety and hazardous waste management. No specific disposal protocols for **JWH 369** have been published by regulatory agencies. Therefore, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal. All procedures must comply with local, state, and federal regulations.

Immediate Safety and Handling Precautions

JWH 369 is a synthetic cannabinoid and potent psychoactive compound.^{[1][2]} Appropriate personal protective equipment (PPE) must be worn at all times when handling this substance.

Minimum PPE Requirements:

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: A fit-tested N95 respirator or higher is recommended, especially when handling powders or creating aerosols.

Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Disposal of Unused or Expired JWH 369

Pure, unused, or expired **JWH 369** should be treated as a hazardous chemical waste.

Step-by-Step Disposal Procedure:

- Consult EHS: Before initiating disposal, contact your institution's EHS office to understand their specific procedures for hazardous and potentially controlled substance disposal.
- Original Container: Whenever possible, keep the **JWH 369** in its original, labeled container. [\[3\]](#)
- Labeling: If the original container is not available, use a new, clean, and chemically compatible container. Label the container clearly with the following information:
 - "Hazardous Waste"
 - "**JWH 369**"
 - Chemical Formula: $C_{26}H_{24}ClNO$
 - CAS Number: 914458-27-8
 - Approximate quantity
 - Date of disposal request
- Secure Storage: Store the labeled waste container in a designated, secure hazardous waste accumulation area within your laboratory. This area should be away from general lab traffic and incompatible materials.
- Arrange for Pickup: Follow your institution's protocol to arrange for the pickup and disposal of the hazardous waste by EHS personnel or a certified hazardous waste contractor.

Important Considerations:

- Do NOT dispose of **JWH 369** down the sink or in the regular trash. [\[4\]](#)

- Do NOT attempt to neutralize or chemically treat **JWH 369** unless you have a validated and approved protocol from your EHS department. The thermal degradation of synthetic cannabinoids can produce other pharmacologically active and potentially hazardous compounds.[5]

Disposal of Contaminated Materials

Items such as gloves, pipette tips, and absorbent paper contaminated with **JWH 369** must also be disposed of as hazardous waste.

Procedure for Contaminated Solid Waste:

- Segregation: Collect all solid waste contaminated with **JWH 369** in a designated, clearly labeled hazardous waste bag or container.
- Labeling: Label the container as "Hazardous Waste - **JWH 369** Contaminated Debris."
- Storage and Pickup: Store the container in the hazardous waste accumulation area and arrange for pickup through your institution's EHS office.

Procedure for Contaminated Solvents:

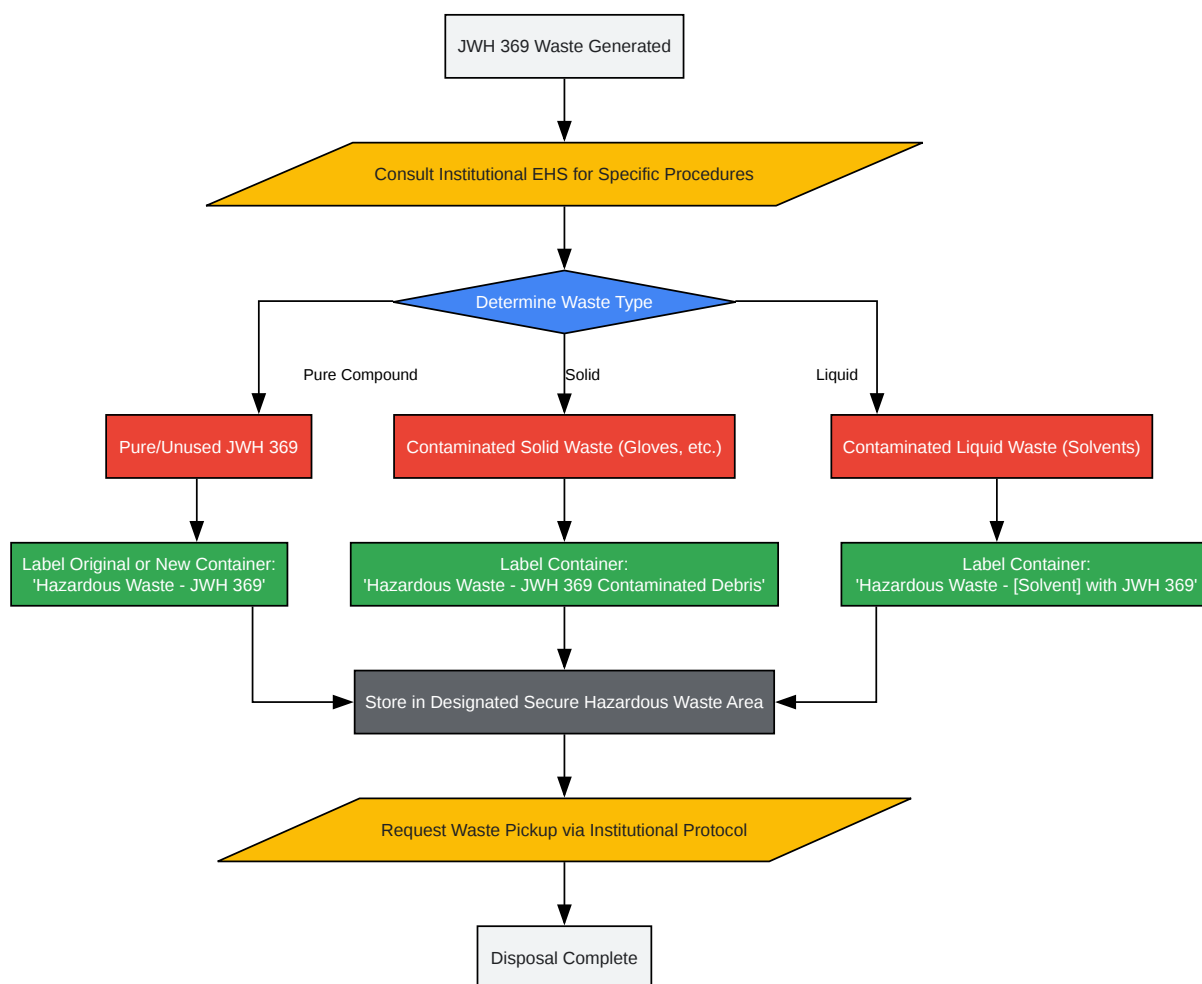
- Segregation: Collect all liquid waste (e.g., from rinsing glassware) in a designated, labeled, and chemically compatible hazardous waste container.
- Labeling: Label the container with "Hazardous Waste," the name of the solvent(s), and "Contains **JWH 369**."
- Storage and Pickup: Store the container in the hazardous waste accumulation area, ensuring it is properly sealed, and arrange for pickup through your institution's EHS office.

Summary of Disposal Do's and Don'ts

Do	Don't
Consult your institution's EHS office before any disposal.	Do not pour JWH 369 or its solutions down the drain.[4]
Wear appropriate PPE at all times.	Do not dispose of JWH 369 in the regular trash. [4]
Collect all waste in clearly labeled, compatible containers.[3]	Do not mix JWH 369 waste with other incompatible waste streams.[4]
Store waste in a designated, secure area.	Do not attempt to treat or neutralize JWH 369 without EHS approval.
Follow your institution's procedures for hazardous waste pickup.	Do not leave waste containers open or unlabeled.[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **JWH 369** and related materials.



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JWH 369 Disposal Workflow

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